Application Note & Protocols: Comprehensive Analytical Characterization of 1-(3-Methoxyphenyl)-N-methylethanamine

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Compound of Interest

Compound Name:	*1-(3-Methoxyphenyl)-N-methylethanamine*
CAS No.:	*438245-97-7*
Cat. No.:	*B1602243*

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Abstract

This document provides a detailed guide for the comprehensive analytical characterization of **1-(3-Methoxyphenyl)-N-methylethanamine**, a substituted phenethylamine. The protocols herein are designed to ensure unambiguous identification, purity assessment, and structural elucidation. By integrating orthogonal analytical techniques—including mass spectrometry, chromatography, and spectroscopy—this guide establishes a self-validating framework for researchers. The causality behind experimental choices is explained to empower scientists to adapt these methods to their specific laboratory contexts.

Introduction and Compound Overview

1-(3-Methoxyphenyl)-N-methylethanamine belongs to the broad class of substituted phenethylamines, compounds known for their diverse pharmacological activities.[1][2] Accurate and robust analytical characterization is paramount for this and related molecules in various fields, including medicinal chemistry, forensic analysis, and quality control in pharmaceutical

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manufacturing.[3] The presence of a chiral center, a readily ionizable amine, and aromatic/ether functional groups necessitates a multi-technique approach for a complete analytical profile. This guide outlines a logical workflow employing Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-Mass Spectrometry (LC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy.

Compound Identity

A summary of the key identifiers for **1-(3-Methoxyphenyl)-N-methylethanamine** is presented below.

Property	Value	Source
IUPAC Name	1-(3-methoxyphenyl)-N-methylethanamine	PubChem
CAS Number	438245-97-7	
Molecular Formula	$C_{10}H_{15}NO$	[4]
Molecular Weight	165.23 g/mol	[4]
Monoisotopic Mass	165.11536 Da	[5]
SMILES	CNC(C)c1cccc(OC)c1	[5]
InChI Key	QZEPBVRIPQSJDG-UHFFFAOYSA-N	

Analytical Characterization Workflow

A successful characterization relies on the integration of multiple analytical techniques. Chromatographic methods provide separation and initial identification, while spectroscopic methods confirm the molecular structure and functional groups.

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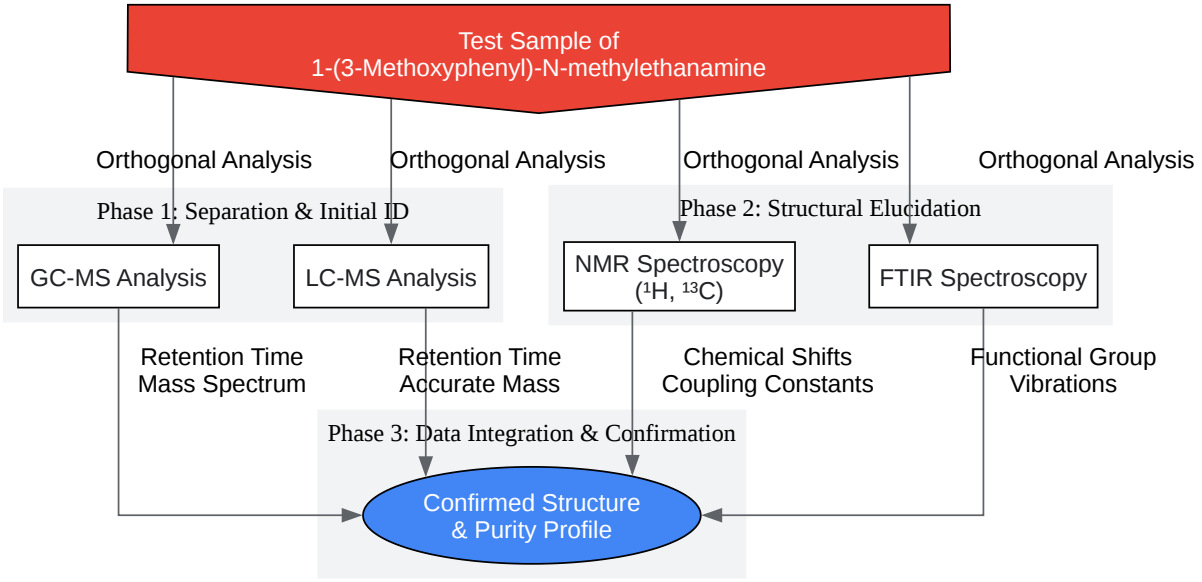

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Caption: Orthogonal Analytical Workflow for Compound Characterization.

Gas Chromatography-Mass Spectrometry (GC-MS)

Expertise & Causality: GC-MS is a cornerstone technique for analyzing volatile and thermally stable small molecules like phenethylamines. The choice of a mid-polarity column, such as one with a 5% phenyl polysiloxane phase, provides excellent separation for aromatic compounds. While many phenethylamines are analyzed directly, some, particularly those with secondary amines, can exhibit peak tailing. A properly deactivated inlet liner and column are crucial for good peak shape. For potentially thermally labile analogs, using shorter analytical columns can minimize degradation by reducing residence time in the heated GC oven.[6]

GC-MS Protocol

- Sample Preparation:

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- Accurately weigh approximately 1 mg of the sample.
- Dissolve in 1 mL of a suitable solvent like methanol or ethyl acetate to create a 1 mg/mL stock solution.
- Perform a serial dilution to a working concentration of 10-100 µg/mL. The final concentration should be optimized to avoid detector saturation.

- Instrumentation & Parameters: The following table outlines a robust starting point for method development.

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Parameter	Recommended Setting	Rationale
GC System	Agilent 7890A or equivalent	Widely used and reliable platform.
Column	HP-5MS, 30 m x 0.25 mm, 0.25 µm	Industry-standard column offering good resolution for this compound class.
Inlet	Split/Splitless, 250 °C	Split mode (e.g., 50:1) prevents column overloading. 250°C ensures volatilization without degradation.
Carrier Gas	Helium, Constant Flow @ 1.2 mL/min	Inert and provides good chromatographic efficiency.
Oven Program	100 °C (hold 1 min), ramp to 280 °C @ 15 °C/min, hold 5 min	A temperature ramp effectively separates the analyte from solvent and potential impurities.
MS System	Agilent 5975C or equivalent	Standard quadrupole detector with good sensitivity.
Ionization	Electron Ionization (EI), 70 eV	Standardized energy allows for library matching and produces characteristic, reproducible fragmentation.
Mass Range	40-450 amu	Covers the molecular ion and all significant fragment ions.
Source Temp.	230 °C	Standard temperature for robust performance.

Expected Data & Interpretation

- Chromatogram: A sharp, symmetrical peak at a characteristic retention time.

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- Mass Spectrum: The EI mass spectrum is expected to show a molecular ion (M^+) at m/z 165, although it may be of low abundance. The key diagnostic fragments arise from cleavage alpha to the nitrogen atom.

m/z Value	Proposed Fragment	Significance
165	$[C_{10}H_{15}NO]^+$	Molecular Ion (M^+)
150	$[M - CH_3]^+$	Loss of a methyl group.
121	$[C_8H_9O]^+$	Benzylic fragment $[CH_3O\text{-}C_6H_4\text{-}CH_2]^+$.
58	$[C_3H_8N]^+$	Alpha-cleavage fragment $[CH(CH_3)=NHCH_3]^+$. This is often the base peak.

Liquid Chromatography-Mass Spectrometry (LC-MS)

Expertise & Causality: LC-MS is a powerful alternative or confirmatory technique, particularly when dealing with complex matrices or when thermal degradation is a concern. Electrospray ionization (ESI) in positive mode is the logical choice, as the secondary amine is a basic site that is readily protonated in the acidic mobile phase to form $[M+H]^+$. High-resolution mass spectrometry (e.g., QTOF or Orbitrap) is highly recommended to confirm the elemental composition via accurate mass measurement.[7][8]

LC-MS Protocol

- Sample Preparation:
  - Prepare a 1 mg/mL stock solution in methanol or acetonitrile.
  - Dilute to a working concentration of 1-10 µg/mL using the initial mobile phase composition (e.g., 95:5 Water:Acetonitrile). Ensure the sample is fully dissolved and filter if necessary.
- Instrumentation & Parameters:

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Parameter	Recommended Setting	Rationale
LC System	Agilent 1290, Waters Acquity, or equivalent UHPLC	Provides high resolution and fast analysis times.
Column	C18, 2.1 x 50 mm, 1.8 µm (e.g., Zorbax, Acquity BEH)	Reversed-phase C18 offers excellent retention and peak shape for this type of molecule.
Mobile Phase A	0.1% Formic Acid in Water	Acidifies the mobile phase to promote ionization and improve peak shape.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic solvent for elution.
Gradient	5% B to 95% B over 5 minutes, hold 1 min, re-equilibrate	A standard gradient for screening and purity analysis.
Flow Rate	0.4 mL/min	Appropriate for a 2.1 mm ID column.
Column Temp.	40 °C	Improves peak shape and reduces viscosity.
MS System	QTOF or Orbitrap Mass Spectrometer	Provides high mass accuracy and resolution.
Ionization	ESI, Positive Mode	Amine group is easily protonated.
Capillary Voltage	+3.5 kV	Typical voltage for stable spray.
Mass Range	50-500 m/z	Covers the expected protonated molecule and adducts.

Expected Data & Interpretation

- Chromatogram: A sharp peak corresponding to the analyte.

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- Mass Spectrum: The high-resolution mass spectrum should show a dominant ion for the protonated molecule $[M+H]^+$.

Adduct	Calculated m/z	Observed m/z	Mass Error (ppm)
$[M+H]^+$	166.12265	(Experimental)	< 5 ppm
$[M+Na]^+$	188.10459	(Experimental)	< 5 ppm

The observation of the $[M+H]^+$ ion at m/z 166.12265 with a mass accuracy of <5 ppm provides strong evidence for the elemental formula $C_{10}H_{15}NO$.[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Causality: NMR is the most powerful technique for unambiguous structure elucidation.[9][10] ^1H NMR provides information on the electronic environment and connectivity of protons, while ^{13}C NMR identifies all unique carbon atoms. Deuterated chloroform ($CDCl_3$) is a common solvent for this type of molecule.

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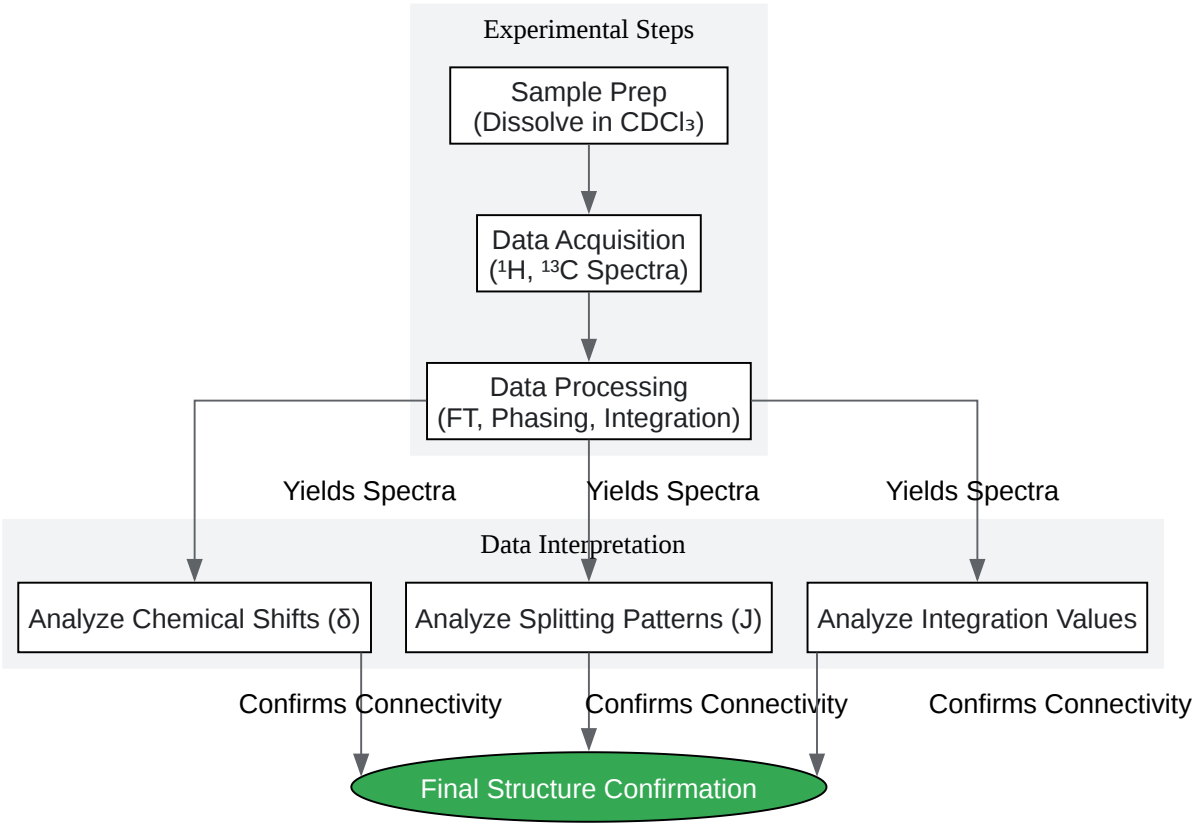

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Caption: Workflow for NMR-based Structural Elucidation.

NMR Protocol

- Sample Preparation:
  - Dissolve 5-10 mg of the sample in ~0.6 mL of deuterated chloroform ($CDCl_3$).
  - Add a small amount of tetramethylsilane (TMS) as an internal reference (δ 0.00 ppm), if not already present in the solvent.

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- Transfer the solution to a 5 mm NMR tube.

- Instrumentation & Parameters:
  - Spectrometer: 400 MHz or higher field NMR spectrometer.
  - Experiments: Standard ^{1}H NMR, ^{13}C NMR.
  - Temperature: 25 °C.

Expected ^{1}H NMR Data (Predicted)

The following table details the predicted proton signals, their chemical shifts (δ), multiplicities, and integrations.

Protons	Predicted δ (ppm)	Multiplicity	Integration	Assignment
Ar-H	6.7 - 7.3	Multiplet (m)	4H	Aromatic protons on the methoxyphenyl ring.
O-CH_3	~3.8	Singlet (s)	3H	Methoxy group protons.
CH-N	~3.2	Quartet (q)	1H	Methine proton, split by adjacent CH_3.
N-CH_3	~2.4	Singlet (s)	3H	N-methyl group protons.
C-CH_3	~1.3	Doublet (d)	3H	Methyl group adjacent to the methine proton.
N-H	Variable	Broad Singlet (br s)	1H	Amine proton, may exchange with water.

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Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Causality: FTIR spectroscopy is a rapid and non-destructive technique ideal for identifying the functional groups present in a molecule.[11] For **1-(3-Methoxyphenyl)-N-methylethanamine**, we expect to see characteristic vibrations for the aromatic ring, the C-O ether linkage, the secondary amine, and aliphatic C-H bonds. Attenuated Total Reflectance (ATR) is a modern sampling technique that requires minimal sample preparation.

FTIR Protocol

- Sample Preparation:
  - Place a small amount of the solid sample directly onto the ATR crystal.
  - Ensure good contact between the sample and the crystal by applying pressure with the anvil.
- Instrumentation & Parameters:
  - Spectrometer: Nicolet iS50 FTIR or equivalent.
  - Accessory: ATR (e.g., Diamond crystal).
  - Spectral Range: 4000 - 400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Scans: 16-32 scans co-added to improve signal-to-noise.

Expected Data & Interpretation

The spectrum will provide a unique fingerprint for the molecule. Key absorption bands are predicted below.

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3300	N-H Stretch	Secondary Amine
3100-3000	C-H Stretch	Aromatic C-H
2980-2850	C-H Stretch	Aliphatic (CH_3, CH)
1600, 1490	C=C Stretch	Aromatic Ring
1250	C-O Stretch	Aryl-Alkyl Ether
1150	C-N Stretch	Amine

Conclusion

The analytical protocols detailed in this guide provide a comprehensive and robust framework for the characterization of **1-(3-Methoxyphenyl)-N-methylethanamine**. By employing an orthogonal workflow that combines chromatographic separation with mass spectrometric and spectroscopic identification, researchers can achieve unambiguous structural confirmation and purity assessment. The provided instrument parameters serve as a validated starting point, and the explanatory notes on the causality behind these choices are intended to facilitate method adaptation and troubleshooting. Adherence to these protocols will ensure high-quality, reliable, and reproducible analytical data.

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